

# 3,5-Di-tert-butyl-2-hydroxybenzaldehyde physical properties

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## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | 3,5-Di-tert-butyl-2-hydroxybenzaldehyde |
| Cat. No.:      | B142351                                 |

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An In-depth Technical Guide to the Physical Properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**, a key intermediate in the synthesis of salen ligands and other complex molecules.<sup>[1][2][3]</sup> This document is intended to be a valuable resource for professionals in research and development.

## Chemical Identity and Structure

**3,5-Di-tert-butyl-2-hydroxybenzaldehyde**, also known as 3,5-Di-tert-butylsalicylaldehyde, is an organic compound characterized by a benzaldehyde core with a hydroxyl group and two bulky tert-butyl groups.<sup>[4][5]</sup> These tert-butyl groups exert significant steric influence, which plays a crucial role in the molecule's reactivity and the properties of its derivatives.<sup>[3]</sup>

Table 1: Chemical Identifiers

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | 3,5-Di-tert-butyl-2-hydroxybenzaldehyde  |
| Synonyms          | 3,5-Di-tert-butylsalicylaldehyde   |
| CAS Number        | 37942-07-7 <a href="#">[4]</a>   |
| Molecular Formula | C <sub>15</sub> H <sub>22</sub> O <sub>2</sub> <a href="#">[4]</a>                           |
| Molecular Weight  | 234.33 g/mol <a href="#">[4]</a>   |
| InChI             | 1S/C15H22O2/c1-14(2,3)11-7-10(9-16)13(17)12(8-11)15(4,5)6/h7-9,17H,1-6H3 <a href="#">[4]</a> |
| SMILES            | CC(C)(C)c1cc(C=O)c(O)c(c1)C(C)(C)C <a href="#">[4]</a>                                       |

## Quantitative Physical Properties

The physical characteristics of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Table 2: Physical Properties

| Property      | Value   |
|---------------|---|
| Appearance    | White to cream to yellow crystalline solid or powder <a href="#">[6][7]</a> |
| Melting Point | 59-61 °C <a href="#">[4]</a>  |
| Boiling Point | 277.6 ± 35.0 °C at 760 mmHg <a href="#">[8]</a>                             |
| Density       | 1.0 ± 0.1 g/cm <sup>3</sup> <a href="#">[8]</a>                             |
| Solubility    | Soluble in DMSO and methanol <a href="#">[1][2]</a>                         |

## Spectral Data

Spectroscopic data is critical for the identification and characterization of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**.

Table 3: Spectral Data Summary

| Spectroscopy        | Key Features  |
|---------------------|---|
| <sup>1</sup> H NMR  | Signals corresponding to the aldehydic proton, hydroxyl proton, aromatic protons, and the protons of the tert-butyl groups can be observed. |
| <sup>13</sup> C NMR | Distinct peaks for the carbonyl carbon, aromatic carbons, and the carbons of the tert-butyl groups are present.                             |
| Mass Spectrometry   | The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.   |

## Experimental Protocols

The following are detailed, generalized methodologies for the determination of the key physical properties of organic compounds like **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This is a key indicator of purity.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is placed into a capillary tube, which is then sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a controlled, slow rate.

- Observation: The temperatures at which the substance begins to melt and completely liquefies are recorded. This range is reported as the melting point. For pure compounds, this range is typically narrow.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- Sample Preparation: A small volume of the liquid sample is placed in a test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.
- Heating: The test tube is gently heated in a heating bath.
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- Measurement: The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

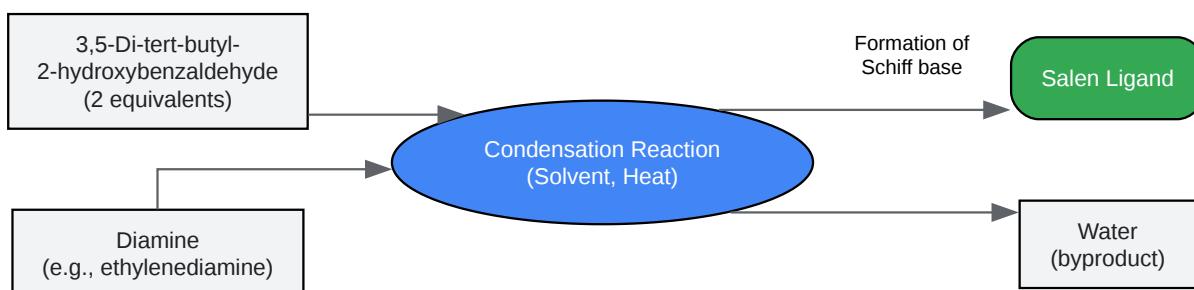
Methodology:

- Solvent Selection: A known volume of the desired solvent (e.g., DMSO, methanol) is placed in a test tube.
- Solute Addition: A pre-weighed amount of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is added to the solvent.
- Mixing: The mixture is agitated (e.g., by vortexing or stirring) to facilitate dissolution.

- Observation: The solubility is determined by observing the amount of solute that can be completely dissolved in the solvent at a specific temperature. This can be reported qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in g/100mL).

## Application in Synthesis: Salen Ligand Formation

A primary application of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is in the synthesis of salen and salen-type ligands, which are important in coordination chemistry and catalysis.<sup>[3]</sup> The following diagram illustrates the general workflow for the synthesis of a salen ligand from this precursor.



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